

Preparing WYE-687 Dihydrochloride Stock Solutions for Research Applications

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Compound of Interest

Compound Name: WYE-687 dihydrochloride

Cat. No.: B15621921

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Abstract

WYE-687 dihydrochloride is a potent and selective ATP-competitive inhibitor of the mammalian target of rapamycin (mTOR), a crucial serine/threonine kinase that regulates cell growth, proliferation, and survival.^[1] This compound effectively inhibits both mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2), making it a valuable tool for studying the mTOR signaling pathway and for potential therapeutic development in oncology.^{[1][2][3]} Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **WYE-687 dihydrochloride** stock solutions for use in in vitro research.

Chemical and Physical Properties

WYE-687 dihydrochloride is a well-characterized small molecule inhibitor. Its key properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Weight	601.53 g/mol	[4]
Formula	C ₂₈ H ₃₂ N ₈ O ₃ ·2HCl	[4]
CAS Number	1702364-87-1	[4]
Appearance	White to off-white powder	N/A
Purity	≥98% (HPLC)	[4]
IC ₅₀	7 nM for mTOR	[4][5][6]

Solubility

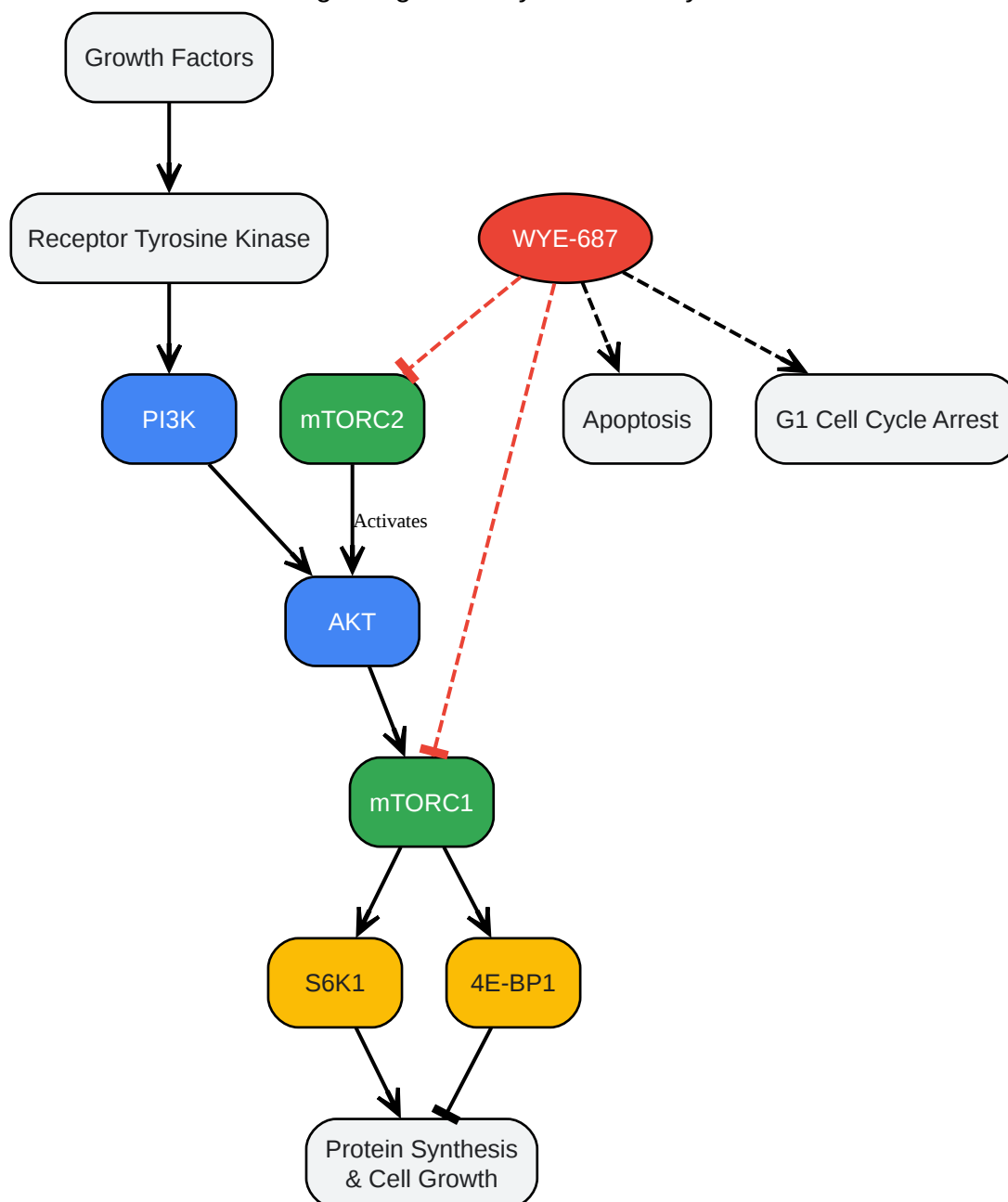
WYE-687 dihydrochloride exhibits excellent solubility in common laboratory solvents, facilitating the preparation of high-concentration stock solutions.

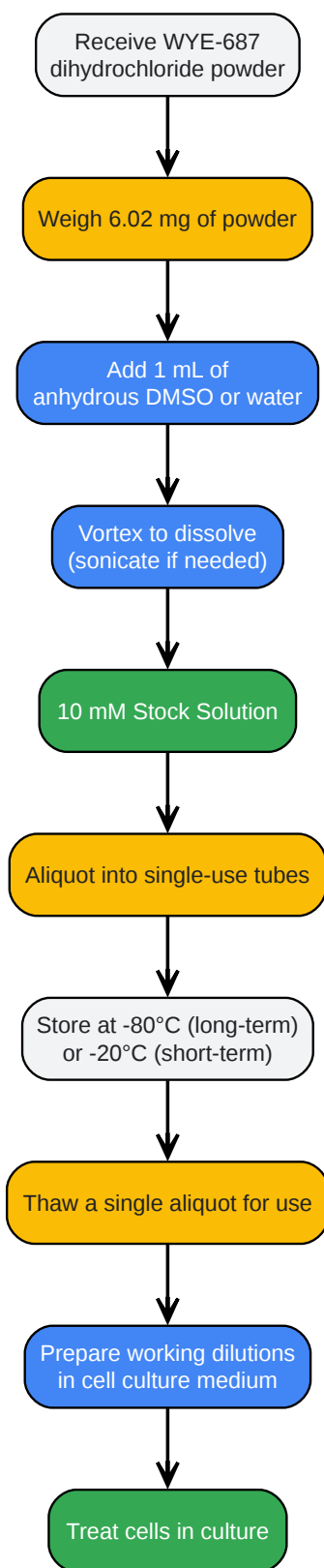
Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference(s)
Water	60.15	100	[4]
DMSO	60.15	100	[4]

Mechanism of Action: mTOR Signaling Pathway

WYE-687 is an ATP-competitive inhibitor of mTOR, targeting the kinase domain of the protein. [4] This inhibition prevents the phosphorylation of downstream targets of both mTORC1 and mTORC2. The diagram below illustrates the central role of mTOR in cell signaling and the inhibitory action of WYE-687.

mTOR Signaling Pathway Inhibition by WYE-687





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